

Essential Safety and Logistical Information for Handling 3,4-Dichlorobenzophenone

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Compound of Interest

Compound Name: 3,4-Dichlorobenzophenone

Cat. No.: B123610

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For Researchers, Scientists, and Drug Development Professionals: Your Guide to Safe Handling and Disposal

This document provides comprehensive, procedural guidance for the safe handling and disposal of **3,4-Dichlorobenzophenone**, a chemical that requires careful management in a laboratory setting. Adherence to these protocols is crucial for ensuring personnel safety and minimizing environmental impact.

I. Hazard Identification and Immediate Precautions

3,4-Dichlorobenzophenone is a crystalline powder that is irritating to the skin, eyes, and respiratory system.^[1] There are no established occupational exposure limits (OELs) for this compound, necessitating a conservative approach to safety.

Key Hazards:

- **Skin Irritation:** Prolonged or repeated contact can cause skin irritation.
- **Serious Eye Irritation:** Direct contact with eyes can cause serious irritation.
- **Respiratory Irritation:** Inhalation of dust can irritate the respiratory tract.

II. Personal Protective Equipment (PPE)

A multi-layered approach to PPE is mandatory to prevent exposure. The following table summarizes the required PPE for handling **3,4-Dichlorobenzophenone**.

PPE Component	Specification
Hand Protection	Double-gloving with nitrile gloves is recommended. Use a thicker (e.g., 8 mil) outer glove over a standard-thickness inner glove.
Eye and Face Protection	Chemical safety goggles and a face shield are required when handling the solid material or solutions.
Respiratory Protection	A NIOSH-approved air-purifying respirator with a P100 particulate filter is recommended, especially when handling the powder outside of a certified chemical fume hood.
Body Protection	A fully buttoned laboratory coat and closed-toe shoes are mandatory. Consider a disposable gown for procedures with a high risk of contamination.

III. Operational Plan: Step-by-Step Handling Procedures

A. Preparation and Engineering Controls:

- **Work Area:** Conduct all work with solid **3,4-Dichlorobenzophenone** in a certified chemical fume hood to minimize inhalation exposure.
- **Emergency Equipment:** Ensure an eyewash station and safety shower are readily accessible.
- **Spill Kit:** Have a chemical spill kit specifically for solid hazardous materials available.

B. Donning PPE: Follow a strict sequence for putting on PPE to ensure complete protection.

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References

- 1. 3,4-Dichlorobenzophenone CAS#: 6284-79-3 [amp.chemicalbook.com]
- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling 3,4-Dichlorobenzophenone]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b123610#personal-protective-equipment-for-handling-3-4-dichlorobenzophenone>]

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